

3-Hydroxy-3-methylvaleric acid-d5 chemical properties

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Compound of Interest

Compound Name: 3-Hydroxy-3-methylvaleric acid-d5

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Technical Guide: 3-Hydroxy-3-methylvaleric acid-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, analytical methodologies, and metabolic relevance of **3-Hydroxy-3-methylvaleric acid-d5**. This deuterated internal standard is a crucial tool for the accurate quantification of its unlabeled counterpart in biological matrices, aiding in metabolic research and clinical diagnostics.

Core Chemical Properties

3-Hydroxy-3-methylvaleric acid-d5 is the deuterium-labeled form of 3-Hydroxy-3-methylvaleric acid. The introduction of five deuterium atoms results in a higher molecular weight, which allows for its differentiation from the endogenous analyte in mass spectrometry-based assays.

Property	3-Hydroxy-3-methylvaleric acid	3-Hydroxy-3-methylvaleric acid-d5
Molecular Formula	C ₆ H ₁₂ O ₃ [1][2]	C ₆ H ₇ D ₅ O ₃ [3]
Molecular Weight	132.16 g/mol [1][2]	137.19 g/mol [3]
CAS Number	150-96-9[1][2]	150-96-9 (unlabelled)[3]
Appearance	Colorless to Light orange to Yellow clear liquid	Colorless oil[3]
Boiling Point	144 °C at 19 mmHg	Not readily available
Synonyms	3-Hydroxy-3-methylpentanoic acid[1][2]	3-Hydroxy-3-methylpentanoic acid-d5[3]

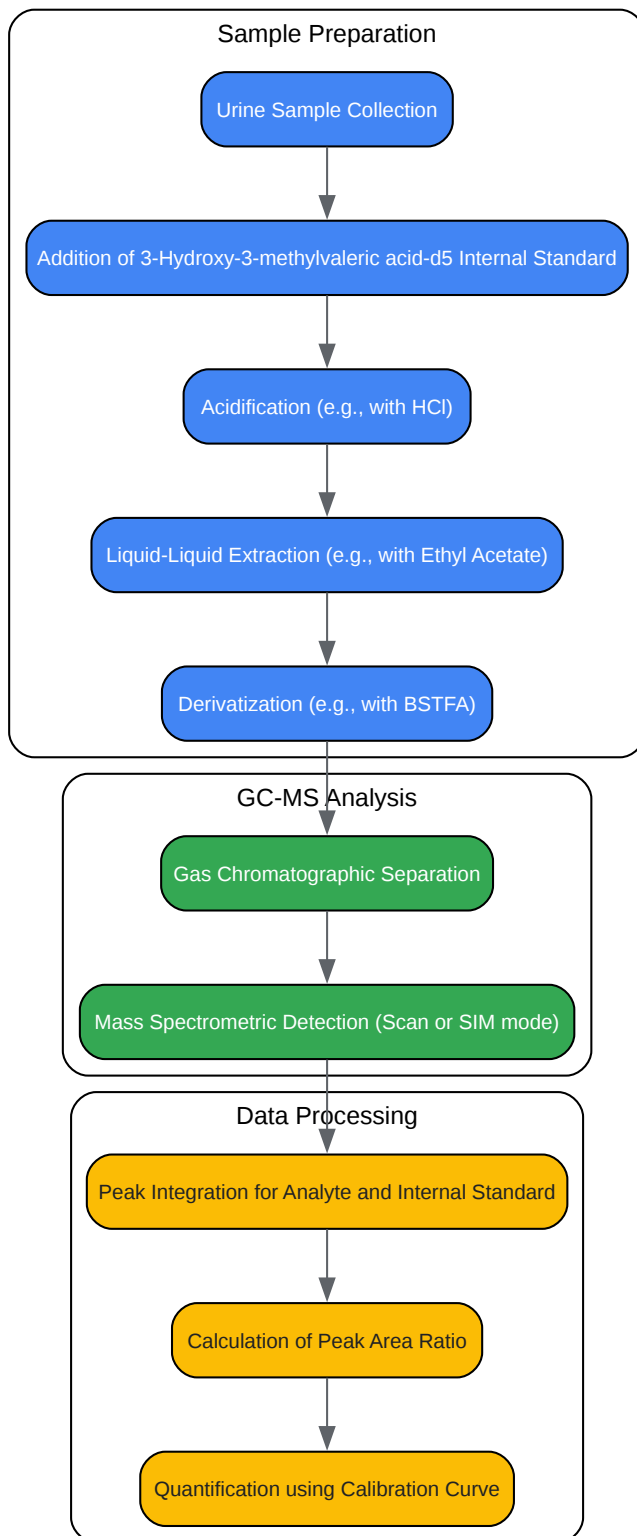
Analytical Applications and Experimental Protocols

3-Hydroxy-3-methylvaleric acid-d5 is primarily utilized as an internal standard in isotope dilution mass spectrometry for the precise quantification of 3-Hydroxy-3-methylvaleric acid in biological samples such as urine and plasma.[4] The use of a stable isotope-labeled internal standard is the gold standard for correcting for variability during sample preparation and analysis, ensuring high accuracy and precision.[5]

General Experimental Workflow for Quantification in Urine using GC-MS

The following is a representative protocol for the analysis of organic acids using a deuterated internal standard by Gas Chromatography-Mass Spectrometry (GC-MS).

GC-MS Analysis Workflow

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Caption: Workflow for the quantitative analysis of 3-Hydroxy-3-methylvaleric acid in urine using GC-MS with a deuterated internal standard.

Detailed Methodologies:

- Sample Preparation:
 - To a defined volume of urine (e.g., 1 mL), add a known amount of **3-Hydroxy-3-methylvaleric acid-d5** solution as the internal standard.[5]
 - Acidify the sample to a pH of less than 2 with hydrochloric acid.[6]
 - Perform a liquid-liquid extraction with a suitable organic solvent like ethyl acetate.[7] The organic layer containing the acids is then separated.
 - Evaporate the organic extract to dryness under a stream of nitrogen.
 - For GC-MS analysis, the dried residue must be derivatized to increase volatility and thermal stability. A common derivatizing agent is N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) in a solvent such as pyridine.[6] The mixture is heated to ensure complete derivatization.
- GC-MS Conditions (Representative):
 - Gas Chromatograph: Equipped with a capillary column suitable for organic acid analysis (e.g., HP-5ms).
 - Injector Temperature: 280°C.
 - Oven Temperature Program: Start at a lower temperature (e.g., 80°C), hold for a few minutes, then ramp up to a final temperature (e.g., 280-300°C) to elute all compounds of interest.[8]
 - Carrier Gas: Helium at a constant flow rate.
 - Mass Spectrometer: Operated in either full scan mode to identify all compounds or in selected ion monitoring (SIM) mode for higher sensitivity and specificity.[8] In SIM mode, specific ions for both the analyte and the internal standard are monitored.

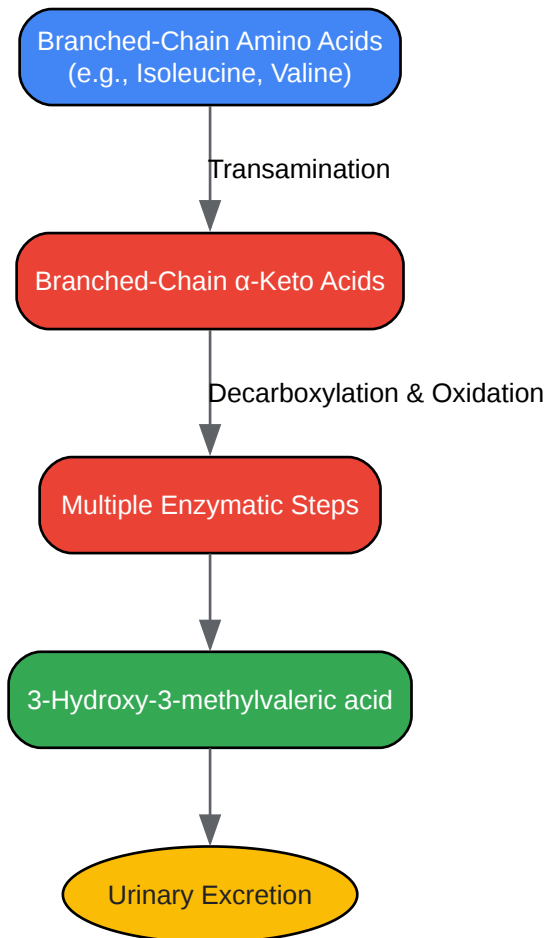
- Data Analysis:
 - Identify the chromatographic peaks corresponding to the derivatized 3-Hydroxy-3-methylvaleric acid and its d5-labeled internal standard based on their retention times and mass spectra.
 - Integrate the peak areas of the selected ions for both the analyte and the internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Quantify the concentration of the analyte in the sample by comparing this ratio to a calibration curve generated from standards with known concentrations of the analyte and a constant concentration of the internal standard.[9]

Metabolic Context

3-Hydroxy-3-methylvaleric acid is a metabolite that can be associated with the metabolism of branched-chain amino acids. Elevated levels of similar compounds, such as 3-hydroxyisovaleric acid, are known to be markers for certain inborn errors of metabolism and nutritional deficiencies, like biotin deficiency.[10][11] 3-hydroxyisovaleric acid is formed from the breakdown of the amino acid leucine.[11] It is plausible that 3-Hydroxy-3-methylvaleric acid is involved in a related metabolic pathway, potentially stemming from the metabolism of isoleucine or valine.

The accurate measurement of 3-Hydroxy-3-methylvaleric acid, facilitated by the use of its deuterated internal standard, is therefore valuable in the study and diagnosis of metabolic disorders.

Plausible Metabolic Origin of 3-Hydroxy-3-methylvaleric acid



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Caption: A simplified diagram illustrating a potential metabolic pathway leading to the formation and excretion of 3-Hydroxy-3-methylvaleric acid.

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